

Trifluoromethanesulfonyl Chloride: Physical Properties & Handling Guide[1]

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Compound of Interest

Compound Name: Trifluoromethanesulfonyl chloride

CAS No.: 421-83-0

Cat. No.: B1583362

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Executive Summary

Trifluoromethanesulfonyl chloride (TfCl), also known as triflyl chloride, is a critical reagent in medicinal chemistry and materials science, primarily utilized for the introduction of the trifluoromethylsulfonyl (triflyl) group. This moiety serves as a potent electron-withdrawing group and a superior leaving group (triflate), essential for cross-coupling reactions and heterocycle functionalization.[1]

However, TfCl presents a unique operational paradox: it is a volatile liquid with a boiling point just above room temperature (29–32 °C), yet it is highly electrophilic and moisture-sensitive.[1] This guide provides a definitive technical analysis of its physical properties, translating raw data into actionable handling protocols designed to prevent reagent degradation and ensure operator safety.[1]

Fundamental Chemical Identity

Property	Value
IUPAC Name	Trifluoromethanesulfonyl chloride
CAS Number	421-83-0
Molecular Formula	CClF ₃ O ₂ S
Molecular Weight	168.52 g/mol
Appearance	Clear, colorless to pale yellow liquid
Odor	Pungent, acrid (characteristic of sulfonyl chlorides)

Physical & Thermodynamic Properties[1][2]

The physical constants of TfCl dictate its handling.[1] Its high vapor pressure and low boiling point require specific engineering controls during synthesis and transfer.[1]

Critical Constants

Constant	Value	Operational Implication
Boiling Point	29–32 °C (at 760 mmHg)	High Risk: Material will boil upon contact with warm glassware or if left in an unventilated ambient environment. [1]
Melting Point	-26 °C	Remains liquid at standard freezer temperatures (-20 °C). [1]
Density	1.583 g/mL (at 25 °C)	Significantly denser than water and common organic solvents (DCM, THF). [1]
Refractive Index	1.334	Useful for purity verification after distillation. [1]
Vapor Pressure	~10.4 psi (at 20 °C)	Volatility Hazard: Containers build pressure. [1] Septa must be secured; storage vessels require pressure-relief capability or regular venting. [1]

Solubility Profile

- Soluble: Dichloromethane (DCM), Chloroform, Diethyl Ether, Tetrahydrofuran (THF), Acetonitrile.[\[1\]](#)
- Incompatible: Water, Alcohols (MeOH, EtOH), Primary/Secondary Amines (unless intended as reactants).[\[1\]](#)
 - Note: Reaction with protic solvents is exothermic and generates HCl gas.[\[1\]](#)

Spectroscopic Identification

Reliable identification is crucial for validating reagent quality, especially given its susceptibility to hydrolysis.[\[1\]](#)

Nuclear Magnetic Resonance (NMR)

- F NMR: A diagnostic singlet is observed in the range of -74 to -80 ppm (relative to CFCl_3).^[1]
 - Degradation Check: The appearance of a peak near -78 ppm (broadened or shifted slightly) often indicates the formation of Triflic acid (TfOH) due to moisture ingress.^[1]
- C NMR: A quartet around 118–121 ppm (Hz) corresponding to the $-\text{CF}_3$ carbon.^[1]

Infrared Spectroscopy (FT-IR)

- Sulfonyl Stretch (Asymmetric): Strong band at 1410–1420 cm^{-1} .^[1]
- Sulfonyl Stretch (Symmetric): Strong band at 1200–1230 cm^{-1} .^[1]
- C-F Stretch: Intense bands in the 1100–1300 cm^{-1} region.^[1]

Stability & Reactivity: The Physical-Chemical Interface

Understanding the degradation pathway is essential for troubleshooting low yields.^[1] TfCl is an electrophile that reacts violently with nucleophiles.^[1]

Hydrolysis Mechanism

Upon exposure to atmospheric moisture, TfCl undergoes rapid hydrolysis.^[1] This is not merely a loss of titer; it generates Triflic acid (a superacid) and HCl gas, creating a corrosive feedback loop that can degrade metal needles and rubber septa.^[1]

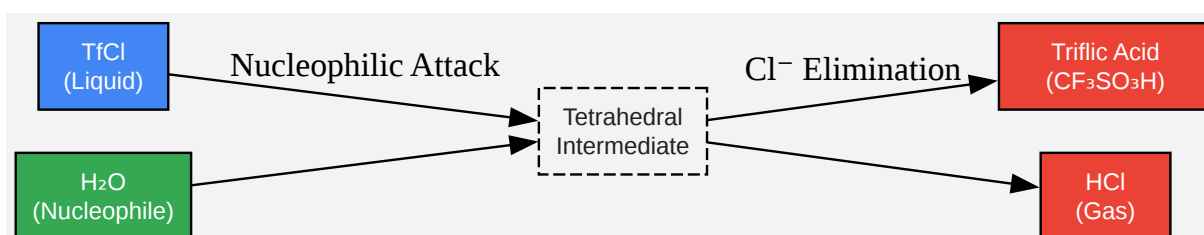


Figure 1: Hydrolytic Degradation Pathway of Trifluoromethanesulfonyl Chloride

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Experimental Protocols: Handling & Storage

The following protocols are designed to be self-validating, meaning the procedure itself includes checks to ensure integrity.

Storage Protocol[1]

- Temperature: Store at 2–8 °C.
- Atmosphere: inert gas (Argon or Nitrogen) is mandatory.[1]
- Container: Teflon-lined caps are required.[1] Parafilm alone is insufficient due to vapor permeability.[1]
- Validation: Before storage, inspect the cap liner. If the liner is swollen or discolored, the integrity is compromised.[1]

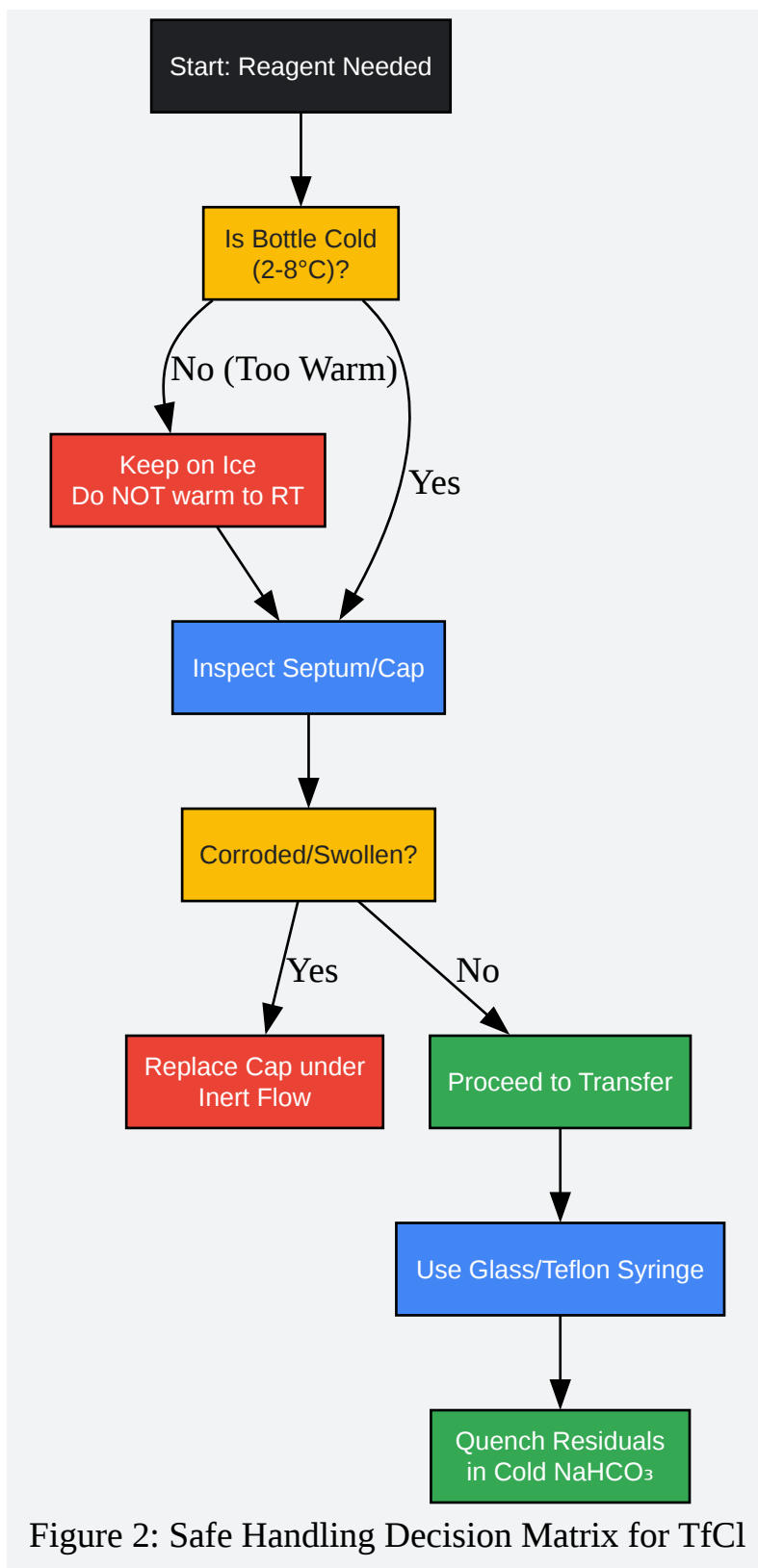
"Cold-Chain" Transfer Protocol

Objective: Transfer TfCl without volatilization or condensation of water.[1]

- Cool the Receiver: Pre-cool the reaction flask to 0 °C or -78 °C depending on the solvent system.
- Syringe Selection: Use a gas-tight glass syringe with a Teflon-tipped plunger.[1] Do not use standard plastic syringes as the solvent/reagent can swell the rubber plunger, causing seizing.[1]
- The "Vapor Lock" Technique:
 - Insert the needle into the TfCl bottle (kept on ice).[1]
 - Draw a small cushion of inert gas.[1]
 - Draw the liquid slowly to prevent cavitation (boiling) inside the barrel.[1]

- Validation: If bubbles form continuously in the syringe, the reagent is boiling.^[1] Cool the syringe barrel with a Kimwipe soaked in dry ice/acetone before drawing.^[1]

Decision Logic for Safe Handling



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Safety & Toxicology

- GHS Classification: Skin Corr.[1] 1B (Causes severe skin burns and eye damage).[1]
- Inhalation Risk: High.[1] The vapor is essentially HCl and Triflic acid precursor.[1] Pulmonary edema is a delayed risk.[1]
- PPE:
 - Gloves: Laminate film (Silver Shield) or heavy Nitrile (double gloved).[1] Latex is permeable.[1]
 - Respiratory: Use only in a functioning fume hood.[1]

References

- Sigma-Aldrich.**Trifluoromethanesulfonyl chloride** Product Specification & MSDS. Merck KGaA.[1]
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Sources

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